

# Chlorobutanol: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Chlorobutanol

Cat. No.: B7769409

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An In-depth Overview of its Chemical Identity, Properties, Synthesis, and Biological Activity

## Introduction

**Chlorobutanol**, a chlorinated tertiary alcohol, is a versatile compound with a long history of use in the pharmaceutical industry.[1] It serves as a preservative in various formulations, including ophthalmic, injectable, and intranasal preparations, owing to its bacteriostatic and antifungal properties.[2][3] Beyond its role as an excipient, **chlorobutanol** also exhibits mild sedative, hypnotic, and local anesthetic effects.[2][4] This technical guide provides a comprehensive overview of **chlorobutanol**, focusing on its chemical identity, physicochemical properties, synthesis, and mechanism of action, tailored for researchers, scientists, and drug development professionals.

## Chemical Identification

Identifier	Value
CAS Number	57-15-8[1]
IUPAC Name	1,1,1-trichloro-2-methylpropan-2-ol[1][2]
Synonyms	Chlorbutol, Chloretone, 1,1,1-Trichloro-2-methyl-2-propanol[1][2]
Molecular Formula	C4H7Cl3O[1]
Molecular Weight	177.46 g/mol [5]

## Physicochemical Properties

**Chlorobutanol** is a white, crystalline solid with a characteristic camphor-like odor.[2] It is volatile and can sublime at room temperature.[5]

Property	Value
Melting Point	~78 °C[5][6]
Boiling Point	167 - 173 °C[2][5]
Solubility	Slightly soluble in water (8 g/L at 20 °C)[5]. Freely soluble in alcohol, ether, chloroform, and glycerol.[1][5]
pKa	12.87 ± 0.29[5]
LogP	2.030[5]

## Synthesis of Chlorobutanol

The synthesis of **chlorobutanol** is a classic example of a nucleophilic addition reaction.[3][7] It is typically prepared by the reaction of chloroform and acetone in the presence of a strong base, such as potassium hydroxide.[7][8]

## Experimental Protocol: Synthesis of Chlorobutanol

This protocol outlines a common laboratory-scale synthesis of **chlorobutanol**.

#### Materials:

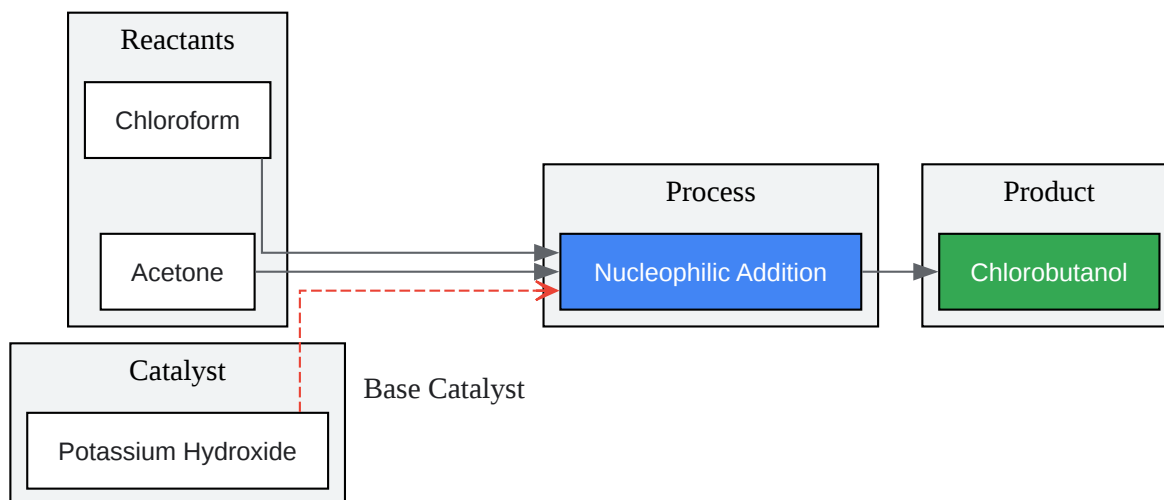
- Chloroform (11 mL)[8][9]
- Acetone (14 mL)[8][9]
- Potassium hydroxide (1 g, solid)[8][9]
- Round bottom flask[9]
- Ethanol (for recrystallization)[3]
- Water (for recrystallization)[3]

#### Procedure:

- In a round bottom flask, dissolve 1 g of solid potassium hydroxide in 11 mL of chloroform with shaking.[9]
- To this solution, add 14 mL of acetone and shake the mixture for 15 minutes.[9]
- Allow the reaction mixture to stand for 30 minutes. During this time, crystals of **chlorobutanol** will begin to separate.[9]
- Filter the crude product.
- Purify the **chlorobutanol** by recrystallization from a mixture of ethanol and water.[3]

Reaction Mechanism: The synthesis proceeds via the formation of the trichloromethanide anion from the reaction of chloroform with potassium hydroxide. This nucleophile then attacks the electrophilic carbonyl carbon of acetone, followed by protonation of the resulting alkoxide to yield **chlorobutanol**.

## Synthesis Workflow



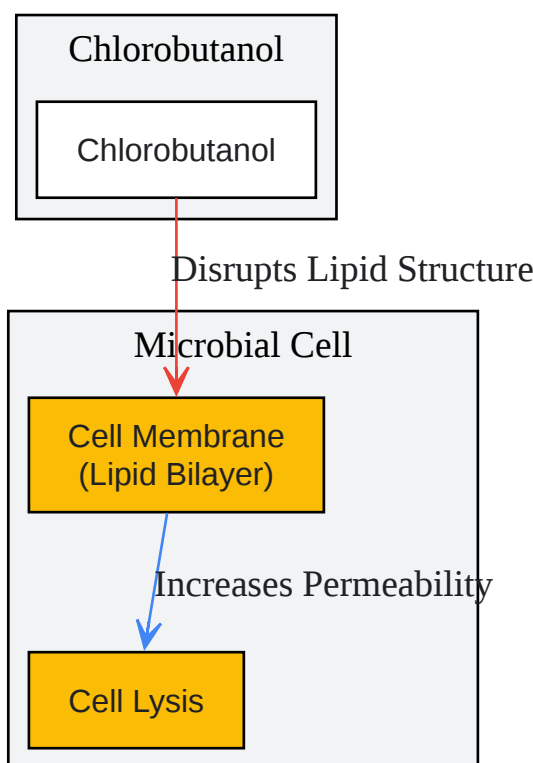
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Caption: Workflow for the synthesis of **Chlorobutanol**.

## Mechanism of Action

**Chlorobutanol**'s biological effects are multifaceted. Its preservative action is attributed to its ability to disrupt the lipid structure of microbial cell membranes, leading to increased permeability and cell lysis.<sup>[1][4]</sup> As a sedative and hypnotic, its mechanism is thought to be similar to that of chloral hydrate and other anesthetics, though the precise pathways are not fully elucidated.<sup>[2][10]</sup> Some studies suggest that its antiplatelet effects may stem from the inhibition of the arachidonic acid pathway.<sup>[4]</sup>

## Antimicrobial Action Pathway



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Caption: Mechanism of **Chlorobutanol**'s antimicrobial action.

## Applications in Research and Drug Development

**Chlorobutanol**'s primary application in the pharmaceutical industry is as a preservative, typically at a concentration of 0.5%, to ensure the stability and sterility of multi-ingredient formulations.[1][2] Its anesthetic properties have also been utilized in veterinary medicine for the euthanasia of invertebrates and fish.[2] For researchers, its ability to induce parthenogenesis in sea urchin eggs has been a subject of study.[2] However, its use as a sedative in humans is limited due to a long terminal half-life of approximately 37 days, which can lead to significant accumulation with multiple doses.[1]

## Safety and Toxicology

**Chlorobutanol** is considered a skin and severe eye irritant.[2] It is also known to be toxic to the liver.[2] When heated to decomposition, it emits toxic fumes of hydrogen chloride.[1] Therefore,

appropriate safety precautions, including the use of personal protective equipment, should be strictly followed when handling this compound.

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